

N-Nonylaniline CAS number and molecular weight

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Compound of Interest

Compound Name: N-Nonylaniline

Cat. No.: B15493716

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An In-depth Technical Guide to 4-Nonylaniline

A Note on Nomenclature: The term "**N-Nonylaniline**" is ambiguous and not commonly used in chemical literature. It is likely that the intended compound is an isomer of nonylaniline, with the most common being 4-Nonylaniline, where the nonyl group is attached at the fourth position of the aniline ring. This guide will focus on 4-Nonylaniline.

This technical guide provides a summary of the key chemical and physical properties of 4-Nonylaniline, targeted at researchers, scientists, and drug development professionals. Due to the limited availability of detailed experimental data in the public domain, this document presents the known properties of 4-Nonylaniline and offers generalized experimental workflows for related compounds to serve as a reference.

Core Compound Information

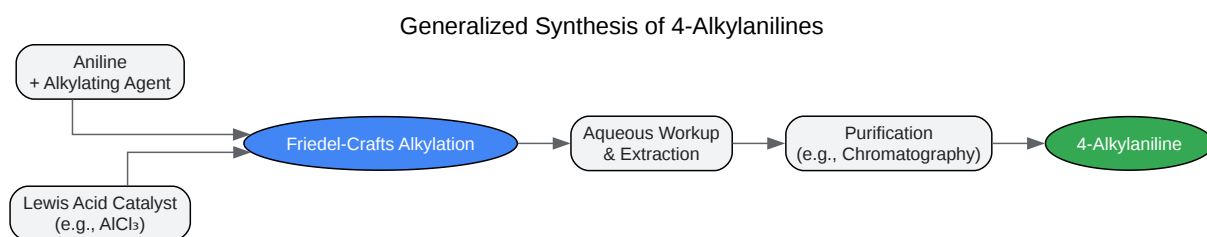
Below is a summary of the key identifiers and properties for 4-Nonylaniline.

Property	Value	Reference
CAS Number	37529-29-6	[1][2]
Molecular Formula	C ₁₅ H ₂₅ N	[1][2]
Molecular Weight	219.37 g/mol	[1]
IUPAC Name	4-nonylaniline	[2]
Synonyms	p-Nonylaniline	[2]
Density	0.9±0.1 g/cm ³	[1]
Boiling Point	333.2±11.0 °C at 760 mmHg	[1]
Flash Point	143.2±8.3 °C	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of 4-Nonylaniline are not readily available in the reviewed literature. However, a general approach to the synthesis of 4-alkylanilines involves the Friedel-Crafts alkylation of aniline, followed by reduction, or the Suzuki coupling of a protected aniline with an appropriate alkyl boronic acid.

A generalized workflow for the synthesis of a 4-alkylaniline is presented below.

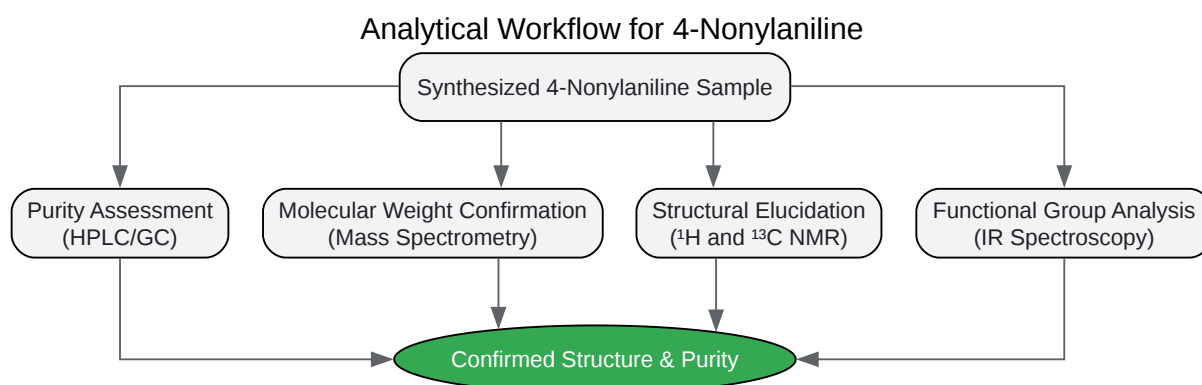


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A generalized workflow for the synthesis of 4-alkylanilines.

Analytical Characterization

The characterization of 4-Nonylaniline would typically involve a combination of spectroscopic and chromatographic techniques to confirm its identity and purity. A logical workflow for the analytical characterization is depicted below.

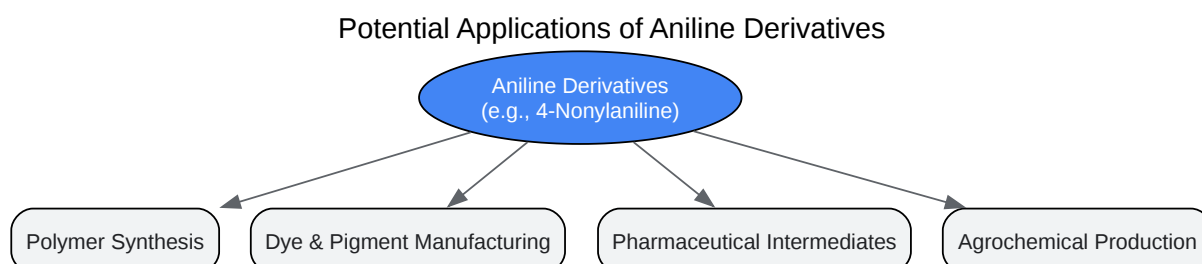


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A logical workflow for the analytical characterization of 4-Nonylaniline.

Applications and Biological Activity

Specific applications and detailed biological activity for 4-Nonylaniline are not extensively documented. However, aniline and its derivatives are important intermediates in various industries.



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Potential industrial applications of aniline derivatives.

Aniline derivatives can exhibit a range of biological activities, and some have been investigated for their potential as therapeutic agents. For instance, certain substituted anilinoquinazolines have been studied for their cytotoxic effects against cancer cell lines. While no specific signaling pathways have been identified for 4-Nonylaniline, related compounds have been shown to interact with various biological targets. Further research would be necessary to determine the specific biological role, if any, of 4-Nonylaniline.

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References

- 1. 4-Vinyllaniline 4-Aminostyrene [sigmaaldrich.com]
- 2. Biological activity of some 4-anilinoquinazolines: cytotoxic, genotoxic and antiprotease effects, induction of necrosis and changes of actin cytoskeleton - PubMed [pubmed.ncbi.nlm.nih.gov]
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